

Lucidone C: A Comprehensive Technical Guide to its Biological Activities

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Compound of Interest

Compound Name: Lucidone C

Cat. No.: B15557237

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lucidone C, a cyclopentenedione isolated from the fruits of *Lindera erythrocarpa*, has emerged as a promising natural compound with a diverse range of biological activities. This technical guide provides an in-depth overview of the core biological functions of **Lucidone C**, focusing on its molecular mechanisms of action. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development. This document summarizes key quantitative data, details experimental methodologies for pivotal studies, and visualizes the intricate signaling pathways modulated by **Lucidone C**.

Core Biological Activities

Lucidone C has demonstrated significant potential in several therapeutic areas, primarily driven by its potent anti-inflammatory, antioxidant, hepatoprotective, antiviral, and neuroprotective properties. These activities are underpinned by its ability to modulate key cellular signaling pathways.

Quantitative Data Summary

The following tables provide a consolidated view of the quantitative data reported for the biological activities of **Lucidone C** across various experimental models.

Table 1: Anti-inflammatory and Hepatoprotective Activity of **Lucidone C**

Biological Activity	Cell Line/Model	Inducer	Measured Parameter	IC50 / EC50 / Inhibition	Reference
Anti-inflammatory	RAW 264.7 macrophages	LPS	NO Production	IC50: Not explicitly stated, but significant inhibition at 10 and 25 µg/mL	[1]
Anti-inflammatory	RAW 264.7 macrophages	LPS	PGE2 Production	IC50: Not explicitly stated, but significant inhibition at 10 and 25 µg/mL	[1]
Anti-inflammatory	In vivo (mice)	LPS	NO Production	Significant reduction at 50, 100, and 200 mg/kg	[2] [3]
Anti-inflammatory	In vivo (mice)	LPS	PGE2 Production	Significant reduction at 50, 100, and 200 mg/kg	[2] [3]
Anti-inflammatory	In vivo (mice)	LPS	TNF-α Production	Significant reduction at 50, 100, and 200 mg/kg	[2] [3]
Hepatoprotective	HepG2 cells	Ethanol (100 mM)	ALT Release	Significant inhibition at 1, 5, and 10 µg/mL	[4] [5]

Hepatoprotective	HepG2 cells	Ethanol (100 mM)	AST Release	Significant inhibition at 1, 5, and 10 µg/mL	[4][5]
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Table 2: Antiviral and Neuroprotective Activity of **Lucidone C**

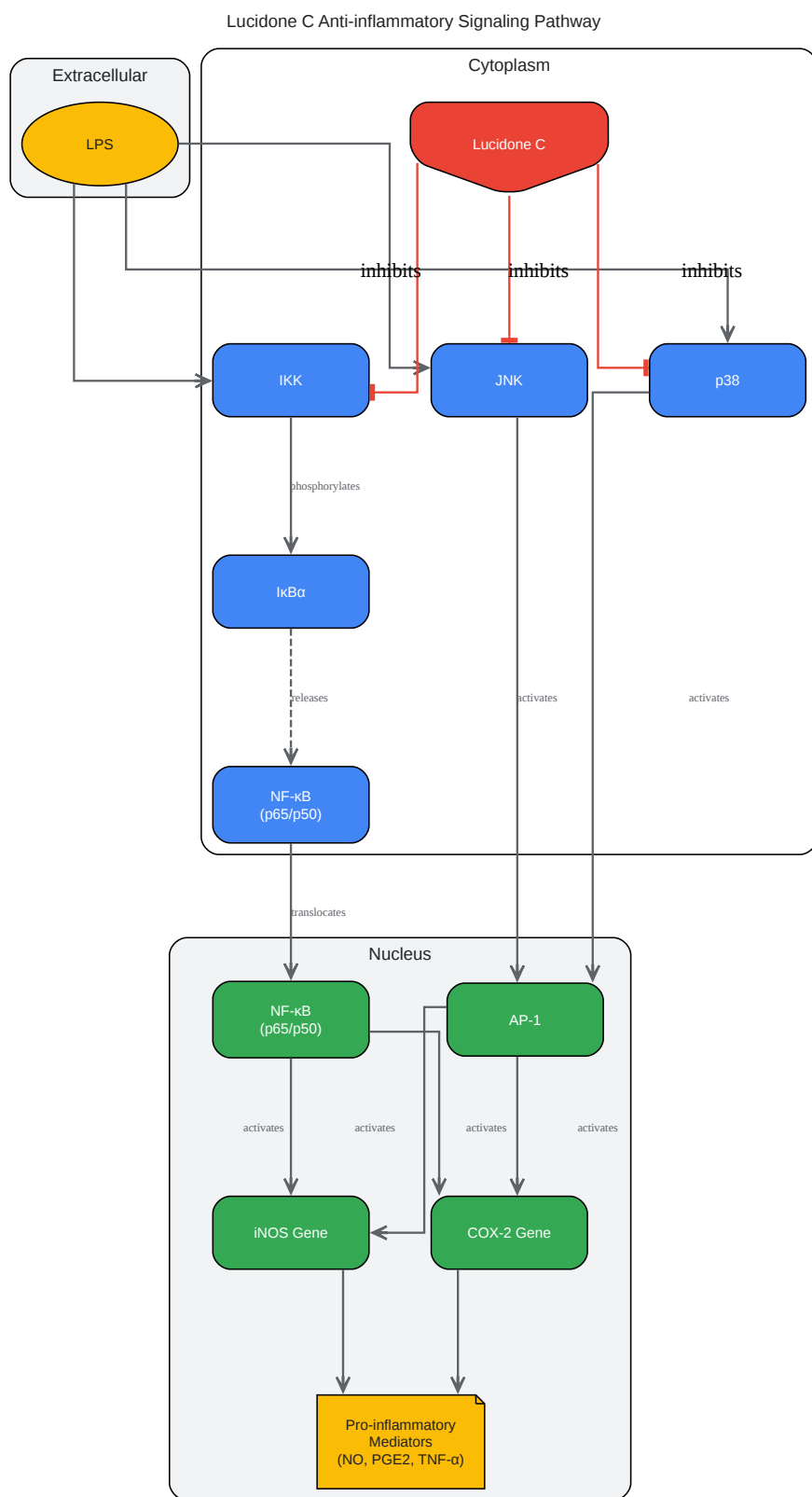
Biological Activity	Cell Line/Model	Virus/Inducer	Measured Parameter	EC50 / IC50	Reference
Antiviral	HCV Replicon (Ava5) cells	Hepatitis C Virus	HCV RNA Replication	EC50: 15 ± 0.5 µM	[6]
Antiviral	JFH-1 Infectious Assay	Hepatitis C Virus	Viral RNA Replication	EC50: 20 ± 1.1 µM	[6]
Cytotoxicity	Huh-7 cells	-	Cell Viability	CC50: 620 ± 5 µM	[6]
Neuroprotective	HT-22 cells	Glutamate	Cell Viability	Significant enhancement at 1, 3, and 5 µM (Methyl lucidone)	[7]

Signaling Pathways Modulated by Lucidone C

Lucidone C exerts its biological effects by intervening in critical signaling cascades. The following diagrams, generated using the DOT language, illustrate these pathways.

Anti-inflammatory Signaling Pathway

Lucidone C mitigates inflammation primarily by inhibiting the NF-κB and MAPK signaling pathways.



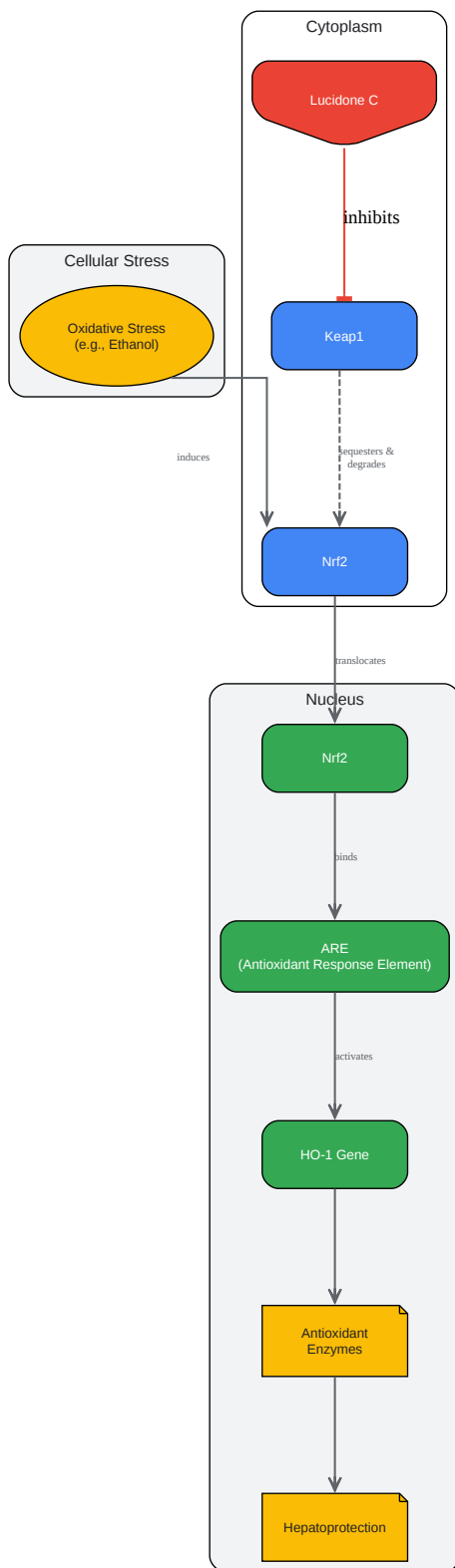
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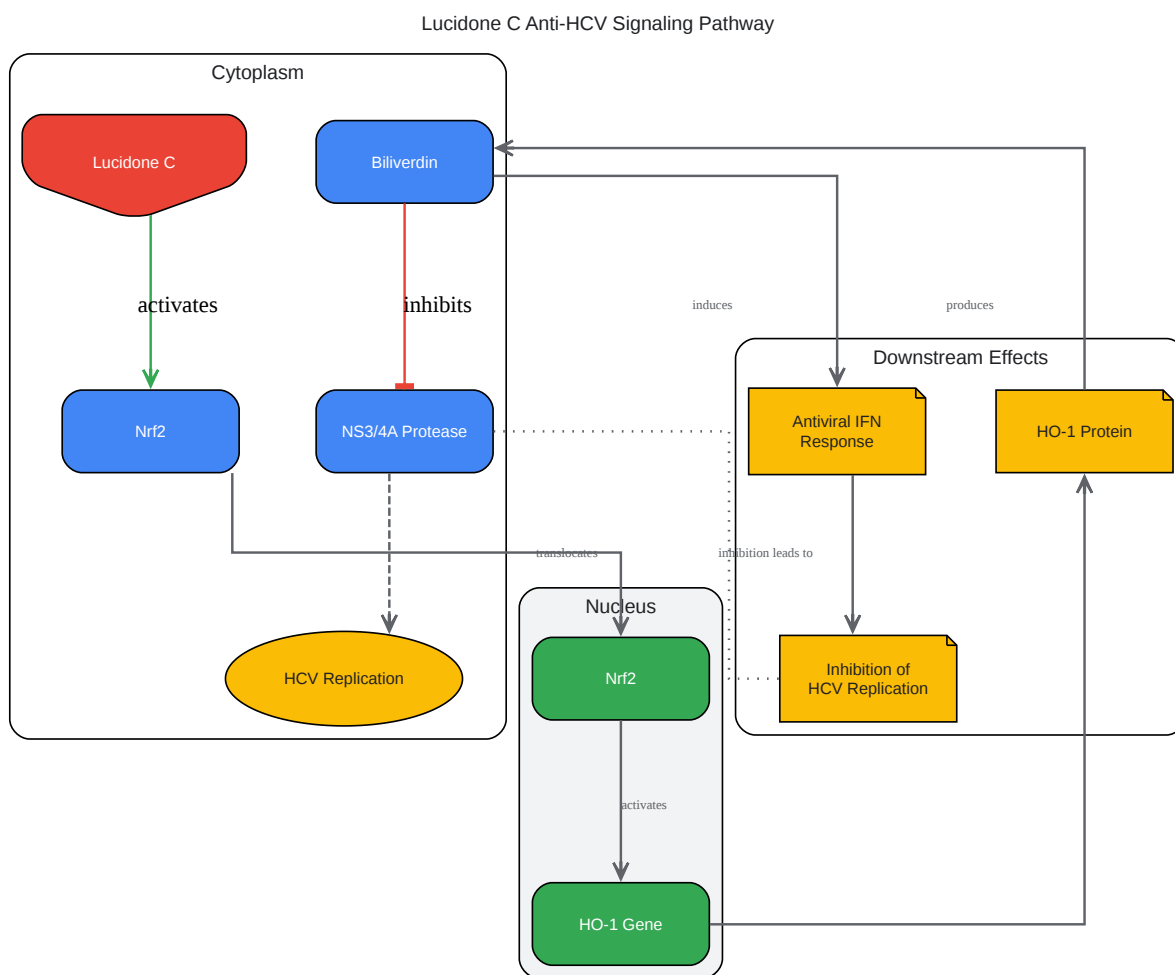
Lucidone C Anti-inflammatory Signaling Pathway

Antioxidant and Hepatoprotective Signaling Pathway

Lucidone C enhances cellular antioxidant defenses and protects liver cells by activating the Nrf2/HO-1 pathway.

Lucidone C Antioxidant and Hepatoprotective Pathway





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